

# Safeguarding Your Research: A Guide to Handling Bornylene

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Bornylene*

Cat. No.: *B1203257*

[Get Quote](#)

For researchers, scientists, and professionals in drug development, ensuring a safe laboratory environment is paramount. This guide provides essential safety and logistical information for handling **Bornylene**, including personal protective equipment (PPE) recommendations, operational protocols, and disposal plans to ensure the well-being of all personnel.

## Essential Safety Information at a Glance

**Bornylene**, also known as Nor**bornylene** or 2-Norbornene, is a flammable solid that requires careful handling to prevent irritation and ensure safety.<sup>[1][2]</sup> Adherence to proper safety protocols is crucial when working with this compound.

Physical & Chemical Properties	Data
Appearance	White solid
Flash Point	-15°C <sup>[1]</sup> (77°F / 25°C) <sup>[3]</sup>
Melting Point	113°C <sup>[3][4]</sup>
Boiling Point	146°C - 147°C at 760 mmHg <sup>[3][4]</sup>
Molecular Formula	C <sub>7</sub> H <sub>10</sub> <sup>[2]</sup>
Molecular Weight	94.15 g/mol <sup>[2]</sup>

## Personal Protective Equipment (PPE)

When handling **Bornylene**, a comprehensive selection of personal protective equipment is necessary to minimize exposure and ensure personal safety.

PPE Category	Recommended Equipment	Rationale
Eye Protection	Chemical splash goggles or safety glasses.[1][5]	To protect eyes from potential splashes which may cause irritation.[1][2]
Hand Protection	Impervious, chemical-resistant gloves.[5]	To prevent skin contact which may cause irritation.[1][2] It is important to inspect gloves before use.[5]
Body Protection	Protective work clothing or a laboratory coat.[5][6]	To protect the skin and clothing from contamination.
Respiratory Protection	Use a suitable respirator when high concentrations are present or with inadequate ventilation.[5][6]	To prevent respiratory tract irritation from inhalation.[1][2]

Facilities that store or use **Bornylene** should be equipped with an eyewash station and a safety shower.[1]

## Operational Protocols for Safe Handling

Proper handling and storage procedures are critical to maintaining a safe laboratory environment when working with **Bornylene**.

Handling:

- Avoid contact with eyes, skin, and clothing.[1]
- Do not breathe in dust, vapor, mist, or gas.[1]
- Use only in a well-ventilated area or under a chemical fume hood with an average face velocity of at least 100 feet per minute.[1][5]

- Keep away from heat, sparks, and open flames.[1][2]
- Take precautionary measures against static discharge.[1]

Storage:

- Store in a tightly sealed container in a cool, dry place.[1][5]
- Keep refrigerated at temperatures below 4°C (39°F).[1]
- Store away from sources of ignition and oxidizing agents.[1][5]

## Emergency Procedures: First Aid

In the event of exposure to **Bornylene**, immediate action is crucial.

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes and seek medical attention.[1]
- Skin Contact: Flush the skin with plenty of water and remove any contaminated clothing.[1] If irritation develops, seek medical aid.[1]
- Inhalation: Move the individual to fresh air. If breathing is difficult or has stopped, provide artificial respiration or oxygen and get medical help.[1]
- Ingestion: Do not induce vomiting. If the person is conscious, rinse their mouth with water and seek medical assistance.[1][2]

## Disposal Plan

The disposal of chemical waste must be handled with care to protect the environment and comply with regulations.

General Principles:

- Chemical waste and residue should be handled in accordance with the product's Material Safety Data Sheet (MSDS).[7]

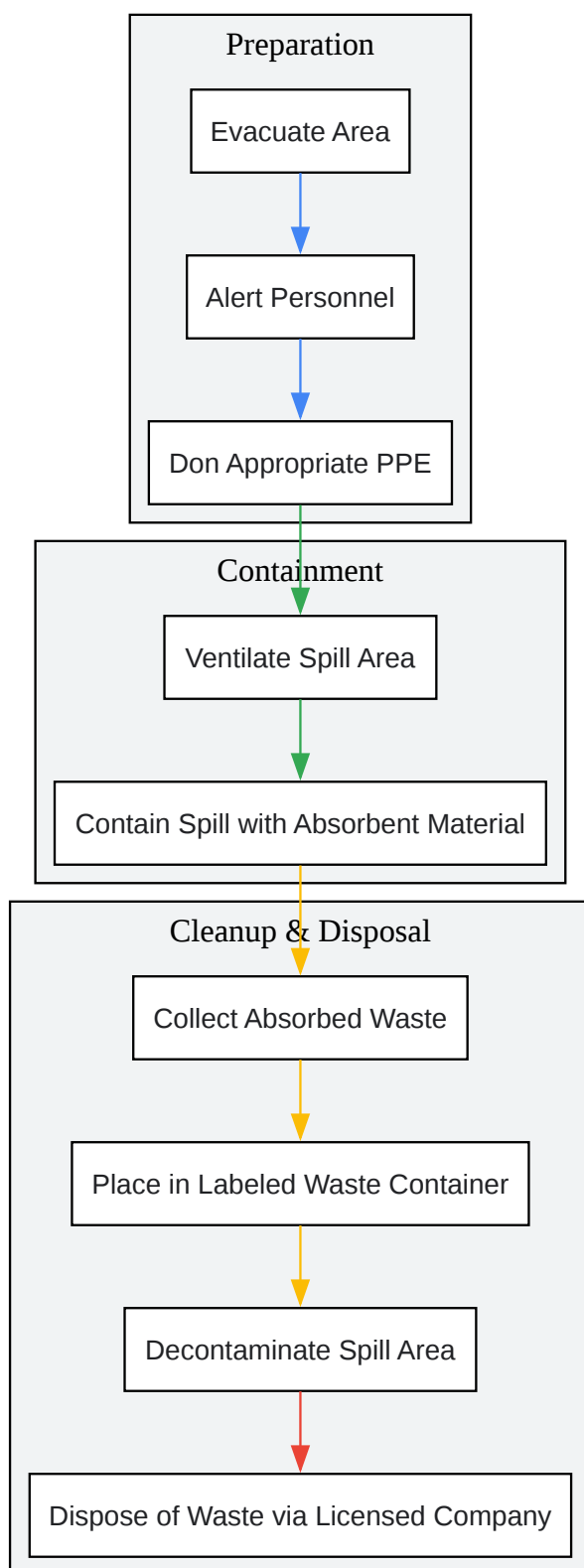
- Waste containers should be clearly labeled, kept clean on the exterior, and closed tightly.[8]
- Do not overfill waste containers; they should not be filled beyond 90% of their capacity.[8]

Disposal of **Bornylene** Waste:

- For spills, absorb the material with absorbent paper, sawdust, or sand.[6]
- Place the absorbed waste into an appropriate container.[6]
- After the material has been collected, ventilate the area and wash the spill site.[6]
- For final disposal, unused or non-recyclable solutions should be handled by a licensed disposal company.[7]

## Experimental Workflow: Handling a Bornylene Spill

The following diagram outlines the procedural steps for safely managing a **Bornylene** spill in the laboratory.



[Click to download full resolution via product page](#)

Caption: Workflow for **Bornylene** Spill Response.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 2. dept.harpercollege.edu [dept.harpercollege.edu]
- 3. bornylene, 464-17-5 [thegoodscentscompany.com]
- 4. Bornylene | lookchem [lookchem.com]
- 5. americanelements.com [americanelements.com]
- 6. pub-mediabox-storage.rxweb-prd.com [pub-mediabox-storage.rxweb-prd.com]
- 7. mn.uio.no [mn.uio.no]
- 8. ethz.ch [ethz.ch]
- To cite this document: BenchChem. [Safeguarding Your Research: A Guide to Handling Bornylene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1203257#personal-protective-equipment-for-handling-bornylene]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)